X-ray Crystal Structure of 2-Chloro-4-ethylpyrimidine: A Comparative Analysis

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Compound of Interest

Compound Name:	*2-Chloro-4-ethylpyrimidine*
CAS No.:	*188707-99-5*
Cat. No.:	*B065150*

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For researchers, scientists, and drug development professionals, understanding the precise three-dimensional structure of a molecule is paramount for predicting its interactions and guiding further development. While the X-ray crystal structure of **2-Chloro-4-ethylpyrimidine** is not publicly available at present, this guide provides a comparative analysis with a closely related analogue, 2-chloro-4-methylpyrimidine, and outlines the standard experimental protocol for determining such structures.

A comprehensive search of crystallographic databases, including the Cambridge Structural Database (CSD), did not yield a publicly available crystal structure for **2-Chloro-4-ethylpyrimidine**. This suggests that while the compound is known, its single crystal X-ray diffraction data has not been deposited in these public repositories.

In the absence of this data, a direct comparison of the crystal packing and molecular geometry is not possible. However, a comparison of the known physical and chemical properties with the closely related 2-chloro-4-methylpyrimidine can still offer valuable insights.

Physicochemical Properties Comparison

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Below is a table summarizing the available data for **2-Chloro-4-ethylpyrimidine** and its methyl analogue. The lack of extensive experimental data for the ethyl derivative highlights the need for further crystallographic studies.

Property	2-Chloro-4-ethylpyrimidine	2-chloro-4-methylpyrimidine
Molecular Formula	$C_6H_7ClN_2$	$C_5H_5ClN_2$
Molecular Weight	142.59 g/mol	128.56 g/mol
Melting Point	Not available	45-50 °C
Boiling Point	Not available	94 °C at 17 mmHg
CAS Number	13036-58-3	13036-57-2

Experimental Protocol for Single-Crystal X-ray Diffraction

The determination of the crystal structure of a small organic molecule like **2-Chloro-4-ethylpyrimidine** follows a well-established protocol involving single-crystal X-ray diffraction. This powerful analytical technique provides precise information about the three-dimensional arrangement of atoms in a crystalline solid.

Crystal Growth

The initial and often most challenging step is to grow a high-quality single crystal of the compound. The crystal should be of a suitable size (typically 0.1 - 0.3 mm in all dimensions) and free from significant defects. Common methods for growing crystals of small organic molecules include:

- Slow Evaporation: A saturated solution of the compound in a suitable solvent is allowed to evaporate slowly at a constant temperature.
- Vapor Diffusion: A solution of the compound is placed in a small open vial, which is then placed in a larger sealed container with a more volatile "anti-solvent" in which the compound

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is less soluble. The anti-solvent vapor slowly diffuses into the solution, reducing the solubility of the compound and promoting crystallization.

- Cooling: A saturated solution of the compound at an elevated temperature is slowly cooled, leading to supersaturation and crystal growth.

Data Collection

Once a suitable crystal is obtained, it is mounted on a goniometer head and placed in an X-ray diffractometer. The crystal is cooled to a low temperature (typically 100 K) to minimize thermal vibrations of the atoms. A monochromatic X-ray beam is directed at the crystal, and as the crystal is rotated, the diffracted X-rays are recorded by a detector.

Structure Solution and Refinement

The collected diffraction data, which consists of a set of reflections with corresponding intensities, is then used to solve the crystal structure. The phase problem, a central challenge in X-ray crystallography, is typically solved for small molecules using direct methods. This provides an initial model of the electron density and the positions of the atoms.

This initial model is then refined using least-squares methods. The refinement process optimizes the atomic positions, thermal parameters, and other structural parameters to achieve the best possible fit between the calculated and observed diffraction data. The quality of the final structure is assessed using metrics such as the R-factor.

Experimental Workflow

The logical flow of determining a crystal structure via X-ray diffraction is depicted in the following diagram.

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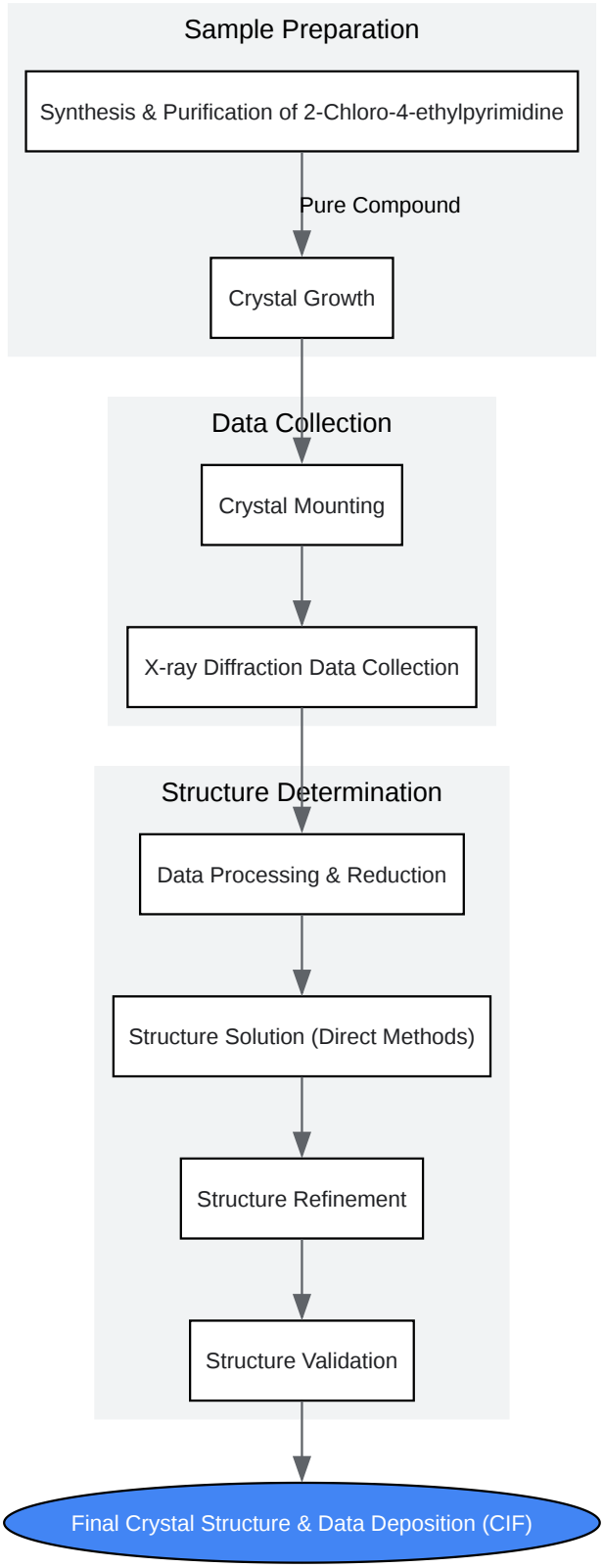

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